

# Personal protective equipment for handling Irak4-IN-14

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## Compound of Interest

Compound Name: Irak4-IN-14

Cat. No.: B12404253

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## Essential Safety and Handling Guide for Irak4-IN-14

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Irak4-IN-14**, a potent and selective inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4). Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of your research.

## Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Irak4-IN-14** is not publicly available, information from the manufacturer and the SDS for a related compound, IRAK4-IN-1, indicates that caution should be exercised.<sup>[1]</sup> IRAK4 inhibitors as a class may present hazards including acute oral toxicity and aquatic toxicity.<sup>[1]</sup> Therefore, the following personal protective equipment (PPE) is mandatory when handling **Irak4-IN-14**.

## Required Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be worn at all times to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material.
Body Protection	Laboratory Coat	To protect skin and clothing.
Respiratory	Use in a well-ventilated area	A certified chemical fume hood is recommended.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Irak4-IN-14**.<sup>[2]</sup>

Property	Value
IC50 (IRAK4)	0.003 $\mu$ M
IC50 (pIRAK4, cellular)	0.11 $\mu$ M
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month

## Experimental Protocols and Handling

### Reconstitution and Storage

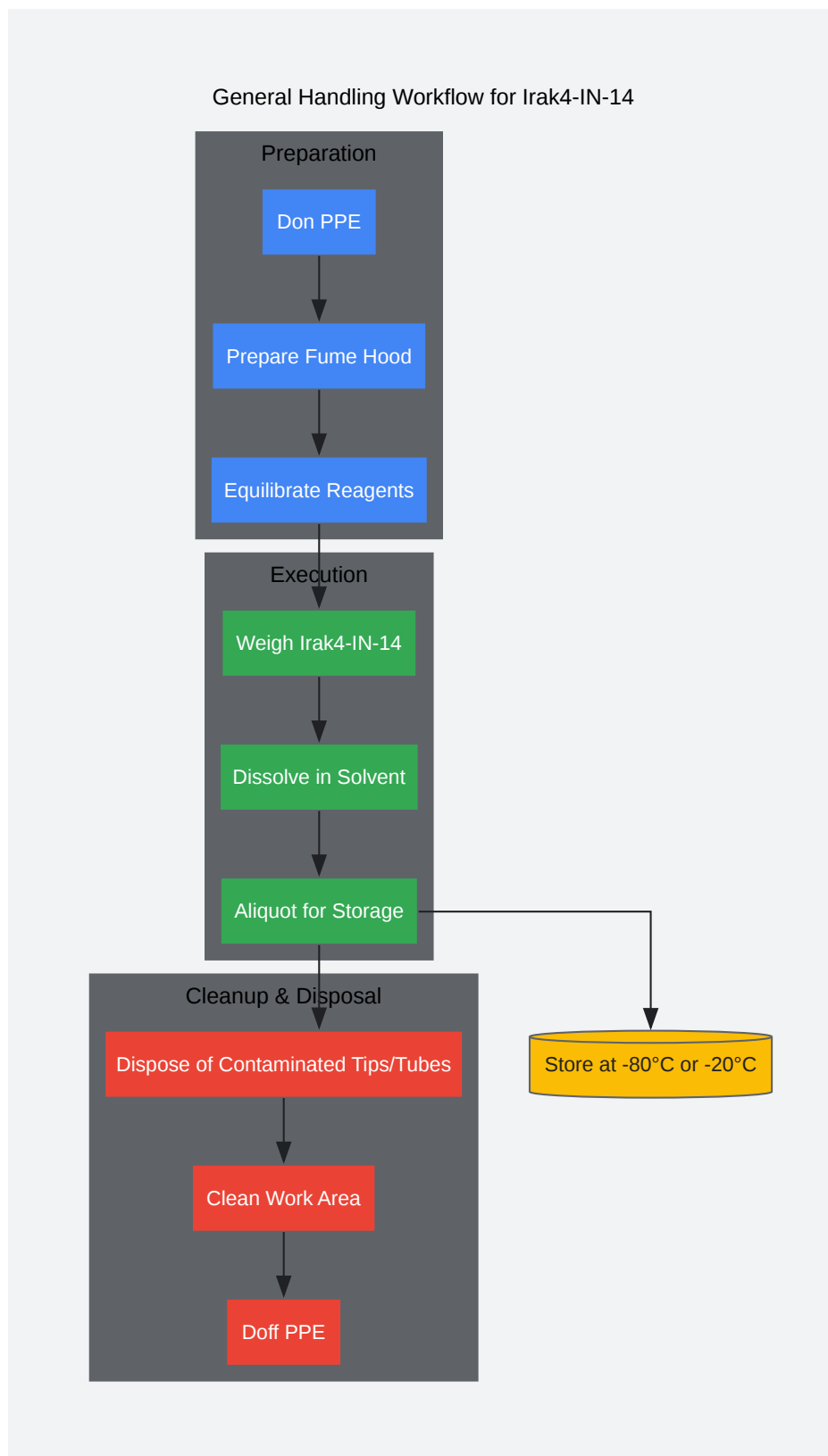
Reconstitution Protocol (for a 10 mM stock solution in DMSO):

- Ensure all necessary PPE is worn.
- Work in a certified chemical fume hood.
- Bring the vial of **Irak4-IN-14** powder and anhydrous DMSO to room temperature.
- Add the appropriate volume of DMSO to the vial to achieve a 10 mM concentration.

- Vortex briefly to ensure the compound is fully dissolved.
- Aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -80°C for up to 6 months or -20°C for up to 1 month.<sup>[2]</sup>

## General Handling Workflow

The following diagram outlines the standard workflow for handling **Irak4-IN-14** in a laboratory setting.



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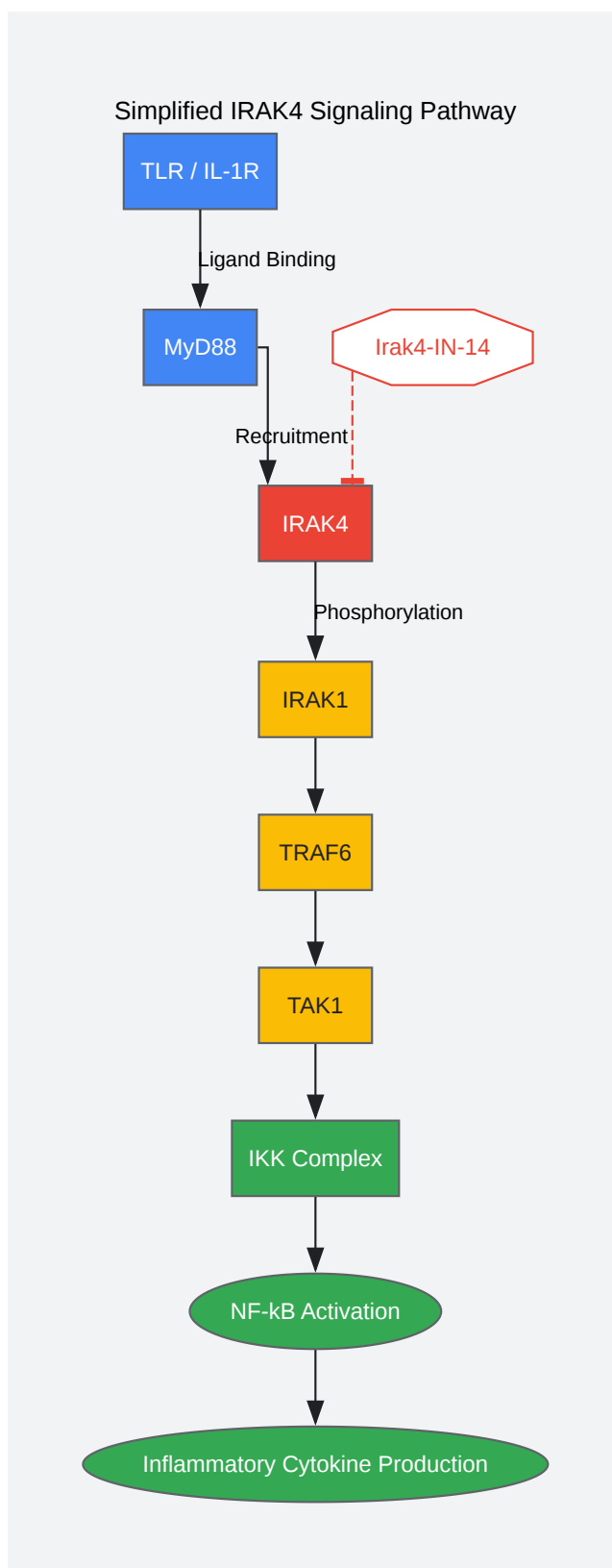
Caption: A flowchart illustrating the key steps for safely handling **Irak4-IN-14**.

## Disposal Plan

Dispose of unused **Irak4-IN-14** and any contaminated materials in accordance with institutional, local, state, and federal regulations for chemical waste.<sup>[1]</sup> It is recommended to consult your institution's Environmental Health and Safety (EHS) department for specific guidance. As the related compound IRAK4-IN-1 is very toxic to aquatic life, avoid release to the environment.<sup>[1]</sup>

## Mechanism of Action: IRAK4 Signaling Pathway

**Irak4-IN-14** exerts its effect by inhibiting the kinase activity of IRAK4, a critical component of the innate immune signaling pathway. The diagram below illustrates the canonical IRAK4 signaling cascade.



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Caption: Inhibition of IRAK4 by **Irak4-IN-14** blocks downstream inflammatory signaling.

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## References

- 1. IRAK4-IN-1|1820787-94-7|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
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